

S55746 hematological malignancy spectrum comparison

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Compound Focus: s55746

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S55746 Profile and Preclinical Comparison

S55746 (also known as BCL201) is a novel, orally active BH3-mimetic designed to be a potent and selective inhibitor of the anti-apoptotic protein BCL-2 [1] [2] [3]. The tables below summarize its core characteristics and how it compared to other BCL-2 inhibitors in preclinical studies.

Table 1: Profile of the BCL-2 Inhibitor S55746

Attribute	Description
Target	BCL-2 (B-cell lymphoma 2) protein [1] [2]
Mechanism	Selective BH3-mimetic; occupies the hydrophobic groove of BCL-2, disrupting its interaction with pro-apoptotic proteins to restore apoptosis [1] [3]
Key Preclinical Finding	Induces apoptosis in low nanomolar range in primary CLL and Mantle Cell Lymphoma patient samples; shows robust anti-tumor efficacy in hematological xenograft models [1] [4]

Table 2: Preclinical Selectivity and Cellular Potency

Compound	Binding Affinity (K _i or K _D)	Selectivity (BCL-2 vs. BCL-XL)	Cellular Activity (Examples)
S55746	BCL-2 K _i = 1.3 nM [2]	70 to 400-fold selective for BCL-2 over BCL-XL [2]	RS4;11 (BCL-2-dependent) IC ₅₀ : 71.6 nM; H146 (BCL-XL-dependent) IC ₅₀ : 1.7 μM [2]
Navitoclax (ABT-263)	BCL-2 K _i = 4.5 nM; BCL-XL K _i = 3.5 nM [2]	Dual inhibitor of BCL-2 and BCL-XL [2]	RS4;11 IC ₅₀ : 41.5 nM; H146 IC ₅₀ : 49.7 nM [2]
Venetoclax (ABT-199)	BCL-2 K _i = 1.2 nM [2]	Highly selective for BCL-2 over BCL-XL [2]	Selective cytotoxicity in BCL-2-dependent cell lines, profile similar to S55746 [2]

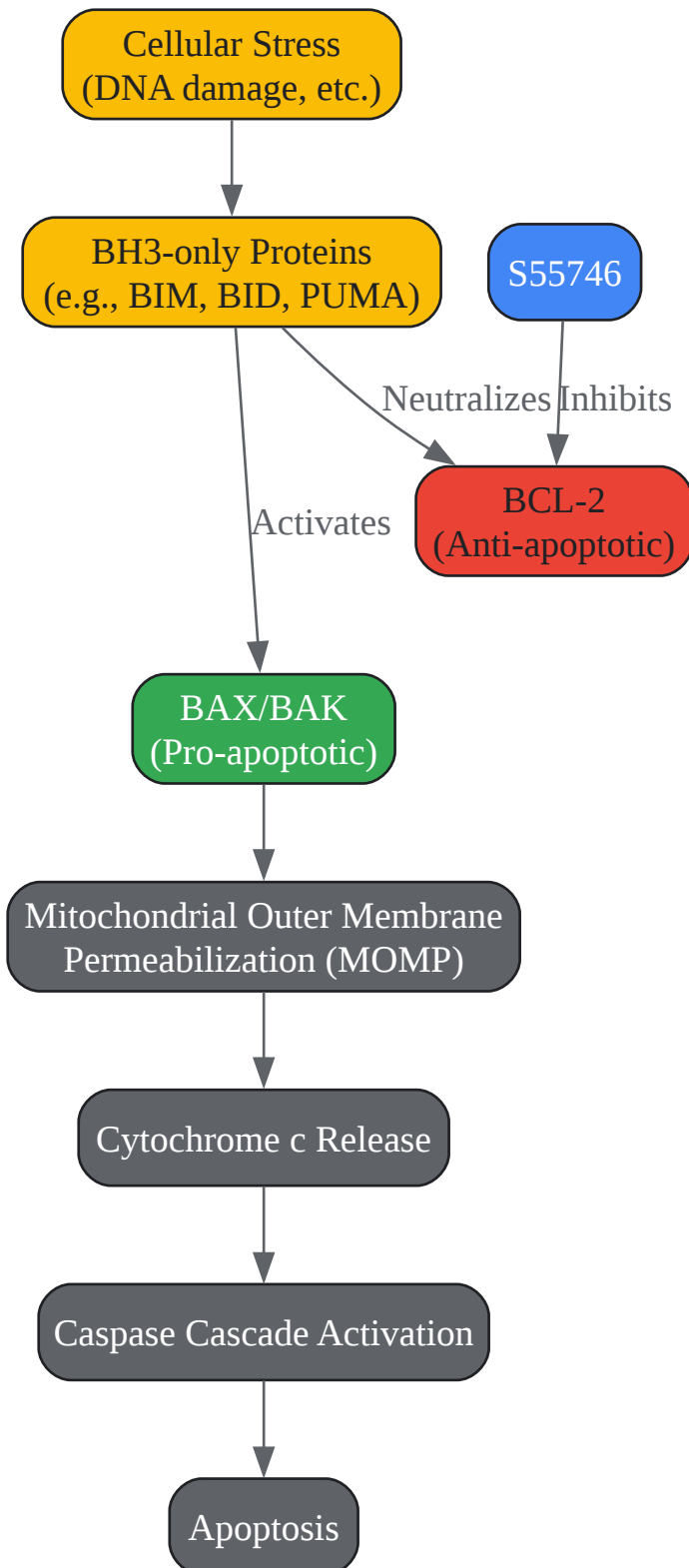
Detailed Experimental Protocols

The key experiments defining S55746's profile used standard biochemical and cellular assays in the field [2]:

- **Binding Affinity and Selectivity (Fluorescence Polarization):** This assay measured the ability of S55746 to displace a fluorescently labeled BH3 peptide (from PUMA) from recombinant BCL-2 protein. The concentration-dependent reduction in polarization signals directly yields an inhibition constant (K_i), demonstrating **high potency at 1.3 nM**. Performing this assay with other BCL-2 family proteins (BCL-XL, MCL-1) established its **selectivity profile** [2].
- **Cellular Potency (Cell Viability Assay):** The cytotoxic activity of S55746 was evaluated in a panel of hematological cancer cell lines. Cells were treated with a concentration range of S55746 for 72 hours, and viability was measured using standard metrics. This determined the half-maximal inhibitory concentration (IC₅₀), showing **nanomolar potency in BCL-2-dependent lines** like RS4;11 and **greatly reduced potency in BCL-XL-dependent lines** like H146 [2].
- **Mechanism of Action Validation (Biomarker Detection):** To confirm apoptosis induction, treated cells were analyzed for hallmark events:
 - **Phosphatidylserine Externalization:** Detected using Annexin V staining.
 - **Caspase-3 Activation & PARP Cleavage:** Detected via western blotting. The appearance of cleaved products confirms the activation of the executioner phase of apoptosis [1] [2].
- **Platelet Toxicity Assay:** Given that BCL-XL is critical for platelet survival, the BCL-2 selectivity of S55746 was functionally confirmed by demonstrating it had **no significant cytotoxic effect on human platelets** in vitro, unlike the dual BCL-2/BCL-XL inhibitor navitoclax [2].

BCL-2 Apoptotic Signaling and S55746 Mechanism

The following diagram illustrates the intrinsic apoptosis pathway that **S55746** targets.



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Research Status and Future Directions

S55746 demonstrated the potential of selective BCL-2 inhibition for treating hematological malignancies and was advanced to Phase I clinical trials (e.g., NCT02920697, NCT02920541) [3]. However, its clinical development trajectory is not detailed in the search results.

The field continues to evolve to address key challenges:

- **Resistance Mechanisms:** A significant challenge with BCL-2 inhibitors like venetoclax is the emergence of resistance mutations in the BCL-2 gene (e.g., G101V) [5] [6].
- **Next-Generation Approaches:** Research is exploring novel modalities to overcome resistance, such as **cyclic peptides** that can bind to clinical BCL-2 mutants, and inhibitors targeting other domains of BCL-2, like the **BH4 domain** [5] [7].

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